

Solubility & Stock Solution Preparation

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Compound Focus: DCH36_06

Cat. No.: S525173

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DCH36_06 is typically dissolved in **DMSO** to create a concentrated stock solution. Below are the key solubility parameters for preparing this stock [1] [2].

| Property | Specification |
|------------------------|---|
| Recommended Solvent | DMSO [1] [2] |
| Solubility in DMSO | 120 - 125 mg/mL [1] [2] |
| Stock Concentration | Up to 125 mg/mL (335.27 mM) [1] |
| Critical Consideration | Hygroscopic DMSO can impact solubility; use newly opened DMSO for best results [1]. |

Preparation Instructions:

- **Weigh** the desired amount of **DCH36_06** powder.
- **Add DMSO** to achieve the final concentration. For example, to make a 100 mg/mL solution, add 1 mL of DMSO to 100 mg of powder.
- **Sonication** is recommended to aid dissolution and ensure the solution is clear [2].

Working Solution & In Vivo Formulation

For experiments in cell culture or animal models, the concentrated DMSO stock must be diluted into an appropriate physiological solution. Here are two validated formulations you can use.

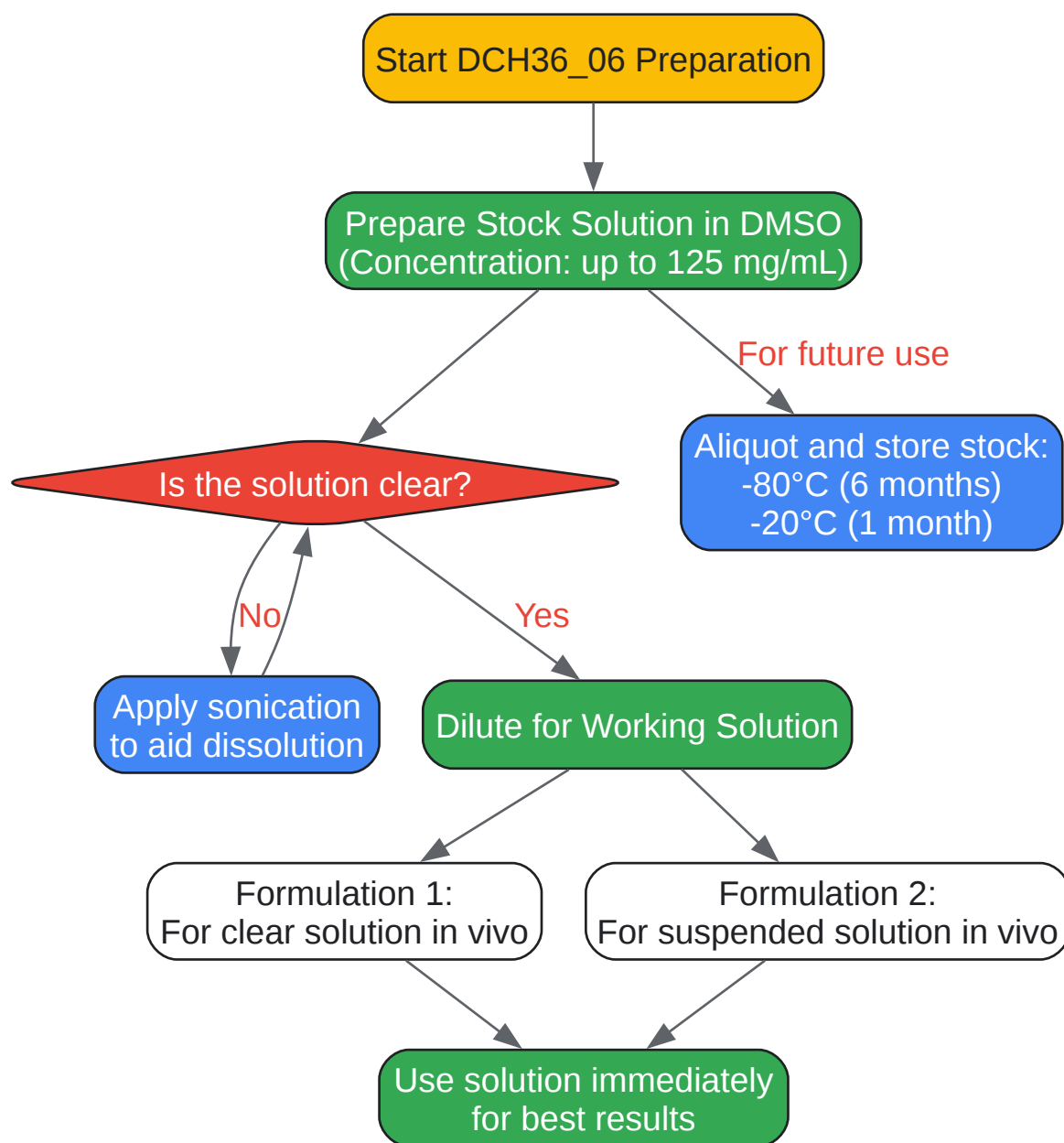
| Formulation | Composition | Maximum Achievable Concentration | Notes |
|---------------------------------|--|----------------------------------|---|
| Formulation 1 [1] [2] | 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline | 4 mg/mL (10.73 mM) [2] | Clear solution; suitable for various administration routes. |
| Formulation 2 [1] | 10% DMSO + 90% (20% SBE- β -CD in Saline) | 2.08 mg/mL (5.58 mM) | Suspended solution; can be used for oral and intraperitoneal injection. |

Preparation Instructions (for Formulation 1): It is crucial to add the solvents sequentially to maintain clarity [2].

- Dilute your DMSO stock solution with **PEG300** and mix well.
- Add **Tween-80** to the mixture and mix well.
- Finally, add **Saline** to adjust to the final volume and mix thoroughly.

Experimental Workflow Diagram

The following diagram outlines the key steps for preparing and using **DCH36_06** in your experiments, helping to ensure consistent and reproducible results.



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Key Troubleshooting FAQs

- **Q: What should I do if my stock solution precipitates?** A: First, try **brief sonication**. If precipitation persists, gently warm the solution to room temperature or 37°C while mixing. Repeating the sonication process is often effective [2].

- **Q: How should I store the solutions to maintain stability?** A: **Aliquot** the DMSO stock solution to avoid repeated freeze-thaw cycles. Store aliquots at **-80°C for up to 6 months** or **-20°C for up to 1 month**, and protect from light [1]. For working solutions in physiological buffers, it is best to **prepare them freshly and use immediately** [1] [2].
- **Q: The final solution in saline buffer is cloudy. Is it still usable?** A: A slightly cloudy solution may indicate a suspension. **Formulation 2** (with SBE- β -CD) is explicitly described as a suspended solution and is acceptable for in vivo use [1]. If you require a clear solution for your assay, ensure you are using **Formulation 1** and follow the sequential dilution order precisely.

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References

1. DCH36_06 | p300/CBP Inhibitor [medchemexpress.com]
2. _ DCH | Histone Acetyltransferase | TargetMol 36 06 [targetmol.com]

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